

Personal protective equipment for handling Glycine-15N,d2

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Compound of Interest

Compound Name: Glycine-15N,d2

Cat. No.: B12409898

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Essential Safety and Handling Guide for Glycine-15N,d2

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel working with **Glycine-15N,d2**. Adherence to these procedures is critical for ensuring a safe laboratory environment and maintaining the integrity of the compound.

Hazard Identification and Personal Protective Equipment (PPE)

Glycine-15N,d2, a stable isotopically labeled compound, is not radioactive and shares the same chemical hazards as standard glycine.^{[1][2]} The primary risks are associated with its physical form as a powder and potential for mild irritation.

Recommended Personal Protective Equipment (PPE):

A risk assessment should be conducted for specific laboratory tasks to determine if additional PPE is required.^[3]

PPE Category	Minimum Requirement	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.[3][4]	Protects against dust particles and accidental splashes.
Hand Protection	Disposable nitrile gloves.	Prevents skin contact with the chemical.
Body Protection	A standard laboratory coat must be worn at all times.	Protects clothing and skin from spills.
Respiratory Protection	Generally not required under normal use with adequate ventilation. A dust mask may be used if handling large quantities that could generate dust.	Minimizes inhalation of airborne particles.
Foot Protection	Closed-toe shoes must be worn in the laboratory.	Protects feet from spills and falling objects.

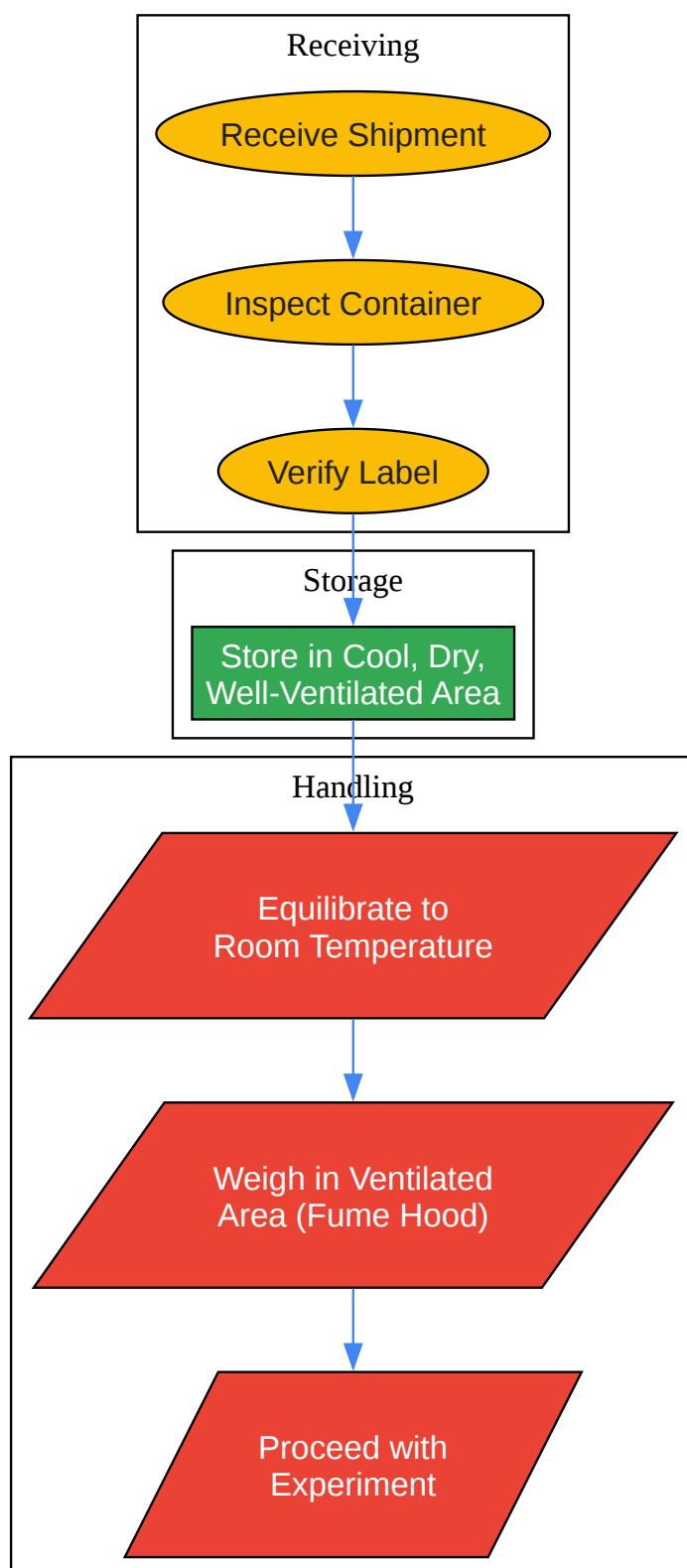
Operational Plan: From Receipt to Use

Proper handling and storage are crucial to maintain the chemical and isotopic purity of **Glycine-15N,d2**. While stable isotopes do not require special handling for radioactive properties, deuterated compounds can be sensitive to environmental conditions.

Step-by-Step Handling Protocol:

- **Receiving and Inspection:** Upon receipt, inspect the container for any damage. Verify that the product name and specifications on the label match the order.
- **Storage:**
 - Store in a tightly sealed container in a cool, dry, and well-ventilated place.
 - Protect from light and moisture to prevent degradation and hydrogen-deuterium exchange.

- Recommended storage is at room temperature.
- Preparation for Use:
 - Before opening, allow the container to equilibrate to room temperature to prevent condensation, which can introduce moisture.
 - Handle the compound in an area with adequate ventilation, such as a chemical fume hood, especially when weighing or transferring the powder, to avoid dust formation.
- During Use:
 - Avoid contact with skin, eyes, and clothing.
 - Do not eat, drink, or smoke in the laboratory.
 - Wash hands thoroughly after handling.



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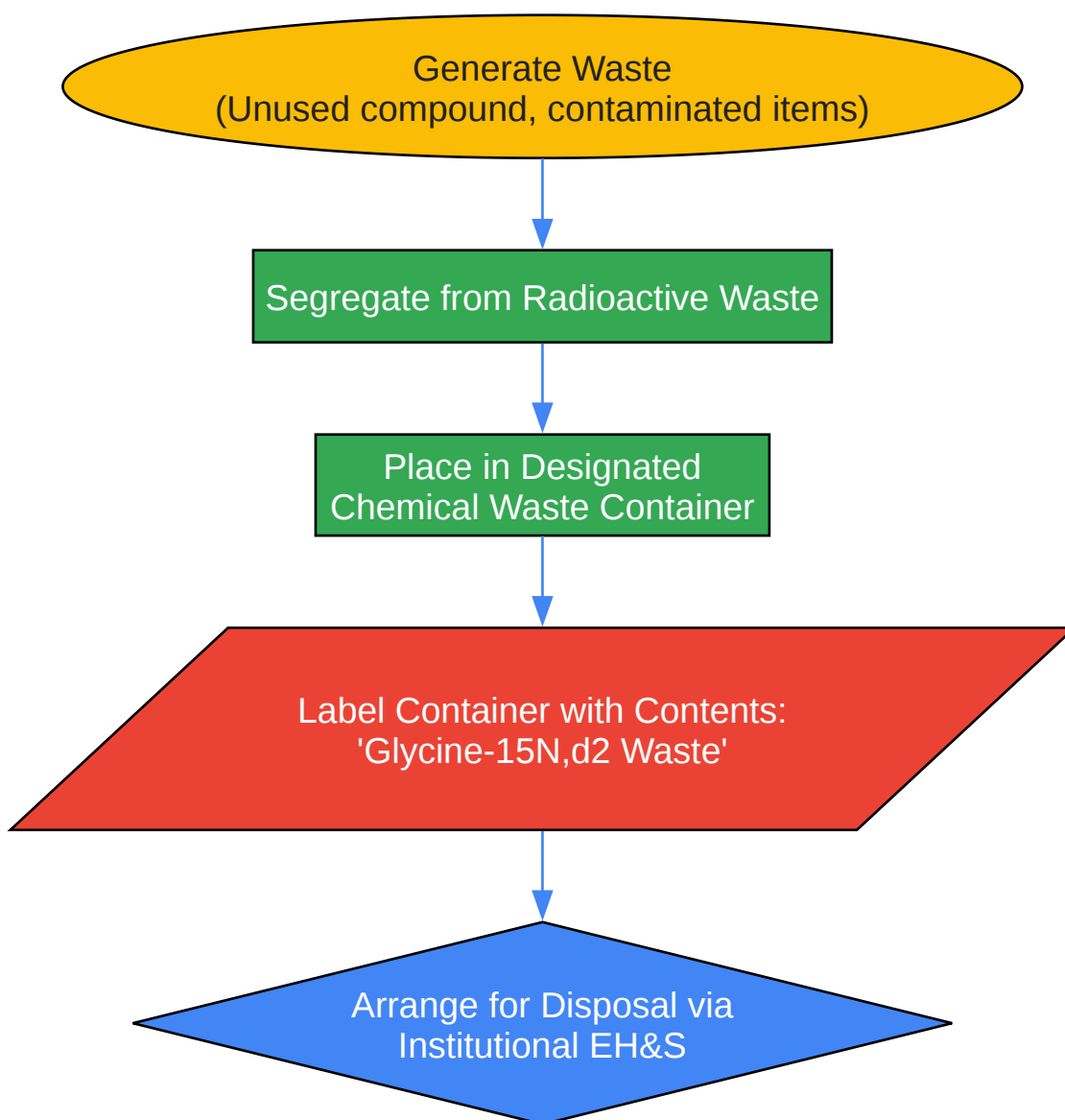
Caption: Workflow for Handling **Glycine-15N,d2**.

Disposal Plan

Waste containing stable isotopes does not require the same disposal procedures as radioactive waste. However, it must be handled as chemical waste in accordance with local, state, and federal regulations.

Disposal Protocol:

- Waste Segregation:
 - Do not mix waste containing **Glycine-15N,d2** with radioactive waste.
 - Collect waste in a designated and clearly labeled container for non-hazardous chemical waste.
- Container Labeling:
 - The waste container must be labeled with its contents, including the name "**Glycine-15N,d2**".
- Disposal Request:
 - Follow your institution's procedures for chemical waste disposal. This typically involves contacting the Environmental Health and Safety (EH&S) department for waste pickup.
- Contaminated Materials:
 - Dispose of any contaminated PPE (e.g., gloves) and lab supplies (e.g., weigh boats, pipette tips) in the designated chemical waste container.



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Caption: Disposal Plan for **Glycine-15N,d2** Waste.

Emergency Procedures

In case of accidental exposure or spills, follow these immediate steps.

Incident	First Aid / Spill Response
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
Skin Contact	Wash off with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops or persists.
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.
Small Spill	Sweep up the material, avoiding dust generation, and place it in a suitable, closed container for disposal.
Large Spill	Evacuate the area. Prevent further dust generation. Contact your institution's emergency response team or EH&S.

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- 3. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]

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